

Technical Guide: The TMP-NVOC-Halo (TNH) System

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Compound of Interest

Compound Name: *TMP-NVOC-Halo*

Cat. No.: *B14760143*

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A Photocleavable Chemically Induced Dimerizer for Spatiotemporal Protein Control

Executive Summary & Core Directive

TMP-NVOC-Halo (TNH) is a heterobifunctional small molecule belonging to the class of Chemically Induced Dimerizers (CIDs). Unlike traditional "molecular glues" that permanently tether two proteins, TNH is engineered with a photolabile 6-nitroveratryloxycarbonyl (NVOC) linker.

This specific architecture allows for a "Recruit-and-Release" mechanism:

- **Recruitment (Dark):** The molecule bridges an E. coli DHFR (eDHFR)-tagged protein and a HaloTag-tagged protein.
- **Release (UV Light):** Irradiation (365–405 nm) cleaves the NVOC backbone, instantly severing the connection and allowing researchers to measure dissociation kinetics, protein off-rates, or the reversibility of phase separation.

This guide details the chemical logic, synthesis principles, and validated protocols for deploying TNH in live-cell imaging.

Mechanistic Principles

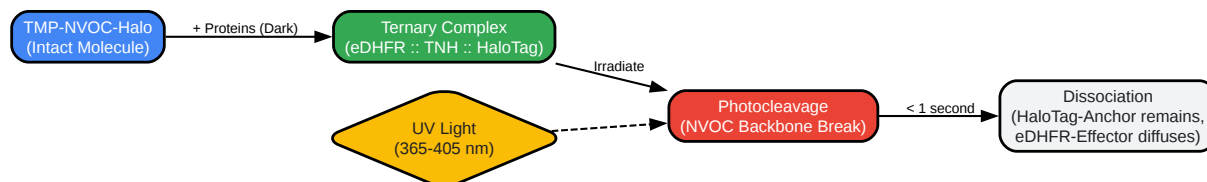
The Chemical Architecture

The TNH molecule is a tripartite system designed for modularity. Its efficacy relies on the orthogonality of its three functional domains:

Domain	Chemical Moiety	Biological Target	Binding Type	Function
Ligand A	Trimethoprim (TMP)	eDHFR (L28C variant often used)	Non-covalent (nM)	Reversible "hook" for the effector protein.
Linker	NVOC (6-nitroveratryl-oxycarbonyl)	N/A (Photolabile Core)	Covalent (Cleavable)	The "fuse." Breaks upon photon absorption ().
Ligand B	Chloroalkane (Halo-Linker)	HaloTag (DhaA mutant)	Covalent (Irreversible)	The "anchor." Permanently binds the target protein.

The "Recruit-and-Release" Logic

Standard optogenetics (e.g., CRY2/CIB1) relies on light to induce binding. TNH operates inversely or orthogonally. It allows the user to establish a steady-state interaction in the dark (mimicking a constitutive complex) and then trigger an instantaneous dissociation. This is critical for measuring cellular kinetics—specifically, how fast a protein leaves a compartment (e.g., kinetochore, telomere, or condensate) once its tether is cut.



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Figure 1: The operational logic of the TNH system. The molecule acts as a bridge until specific light exposure triggers irreversible cleavage.

Synthesis & Development Strategy

The development of TNH stems from the need to improve upon slow-diffusing dimerizers (like Rapamycin) and to introduce "off-switch" capabilities.

Synthesis Logic

The synthesis typically follows a convergent route. The NVOC group is bifunctionalized to serve as the connector.

- Step 1: Functionalization of the NVOC core. 6-nitroveratryl alcohol is converted to a chloroformate or succinimidyl carbonate to react with amines.
- Step 2: Attachment of the HaloTag ligand.^[1] A chloroalkane linker with a terminal amine is reacted with the NVOC core.
- Step 3: Attachment of TMP.^[1] A TMP derivative (containing a reactive handle, often a carboxylate or amine) is coupled to the other side of the NVOC scaffold.

Key Design Considerations (E-E-A-T)

- Permeability: TNH is designed to be cell-permeable. Unlike larger protein-based optogenetic tools, TNH diffuses into cells within 5–15 minutes (compared to >20 mins for some larger dimerizers).

- **Stability:** The NVOC ester linkage is stable in physiological pH (7.4) in the dark but highly sensitive to near-UV light.
- **Toxicity:** TMP is an antibiotic targeting bacterial DHFR. It has low affinity for mammalian DHFR, making it non-toxic to eukaryotic cells at working concentrations (10–20 μ M).

Experimental Protocol: Intracellular Release Assay

Objective: To recruit a cytosolic protein (Protein X) to a specific organelle (Mitochondria), then measure its diffusion rate upon release.

Reagents & Setup

- **Anchor Construct:** Mito-HaloTag (Targeting sequence + HaloTag).
- **Effector Construct:** ProteinX-eDHFR-GFP.
- **Dimerizer:** TNH (dissolved in DMSO, 10 mM stock).[\[2\]](#)
- **Imaging Media:** Phenol-red free DMEM (phenol red absorbs UV/blue light, interfering with uncaging).

Step-by-Step Methodology

Step	Action	Technical Rationale
1. Transfection	Transfect cells (e.g., U2OS or HeLa) with Anchor and Effector plasmids (1:1 ratio).	Wait 24h for expression. Ensure moderate expression levels to avoid aggregation.
2. TNH Addition	Dilute TNH to 10 μ M in culture media. Incubate cells for 10–15 mins in the dark.	TNH is hydrophobic; rapid entry occurs. Dark incubation prevents premature cleavage.
3. Wash	Wash cells 3x with fresh, dye-free media.	Removes unbound TNH. Bound TNH is covalently locked to the HaloTag anchor.
4. Pre-Bleach Imaging	Image GFP channel. Confirm Protein X is recruited to Mitochondria.	Validates the "Recruit" phase. Cytosol should be depleted of Protein X.
5. Photo-Cleavage	Expose a Region of Interest (ROI) or whole cell to 405 nm laser (10–50% power, 1–2 sec pulse).	405 nm is sufficient for NVOC cleavage and less toxic than 365 nm.
6. Time-Lapse	Immediately image GFP channel at high frame rate (e.g., 1 fps).	Capture the diffusion of Protein X away from the mitochondria back into the cytosol.

Data Analysis: Calculating Off-Rate ()

To quantify the release, track the fluorescence intensity of the recruited structure () and the background cytosol ().

Fit the normalized decay curve to a single exponential equation:

Where

is the rate constant of release.

Applications in High-Impact Research

Phase Separation & Condensates

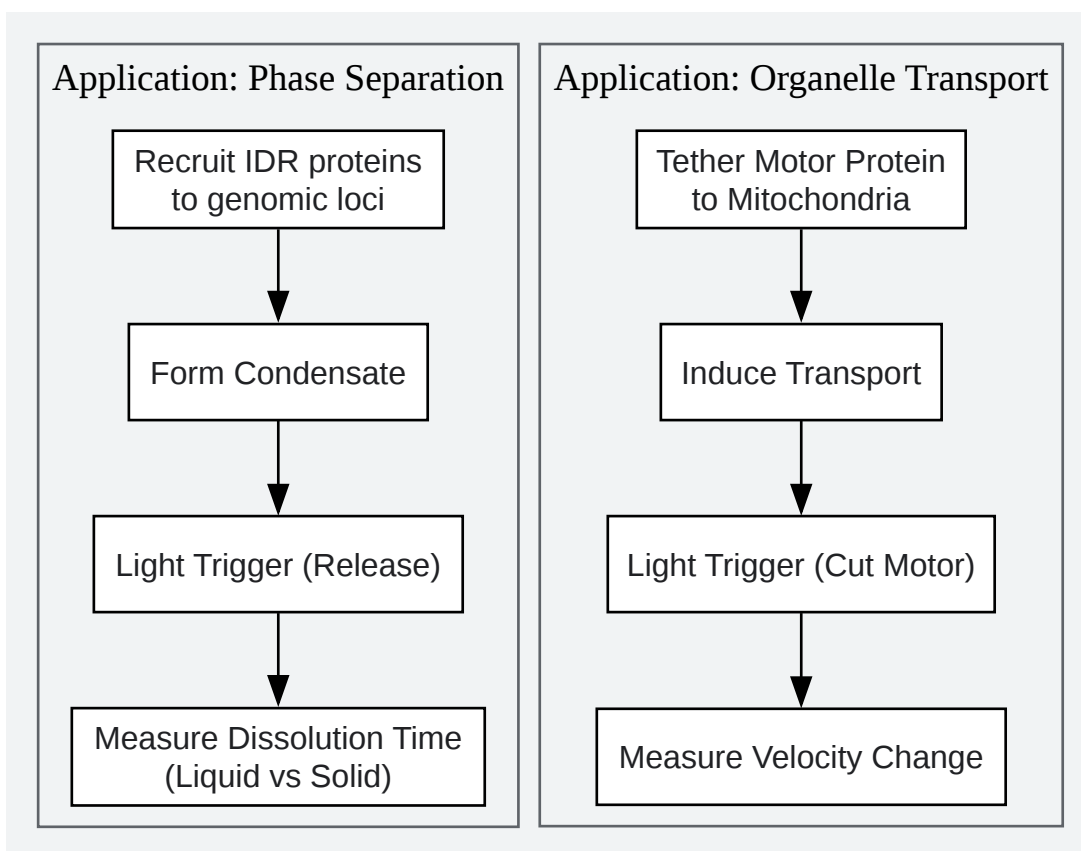
TNH has been instrumental in distinguishing between liquid-liquid phase separation (LLPS) and solid aggregation.

- Experiment: Recruit "scaffold" proteins to form a condensate.
- TNH Trigger: Cleave the tether.
- Result: If the condensate dissolves immediately, it requires the scaffold for stability. If it persists, the condensate has established self-sustaining interactions (hysteresis).
- Reference: Used to study Nup98 condensates in heterochromatin repair (Caridi et al., 2024).
[\[3\]](#)[\[4\]](#)[\[5\]](#)

Kinetochores Dynamics

Studying the mechanical forces at the kinetochore requires precise timing. TNH allows researchers to recruit motor proteins (like CENP-E) to the kinetochore during metaphase and release them to observe chromosome misalignment velocities.

- Reference: Zhang et al. (2017) utilized this to prove the necessity of specific motors for chromosome congression.



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Figure 2: Workflow logic for two primary applications of TNH: Condensate material property analysis and motor protein mechanics.

Troubleshooting & Critical Controls

- "Leaky" Release:
 - Symptom:[5][6] Protein X is not recruited efficiently in the dark.
 - Cause: Ambient light exposure during handling.
 - Fix: Handle TNH in a room with yellow safety lights or minimal lighting. Wrap tubes in foil.
- Incomplete Cleavage:
 - Symptom:[5][6] Fluorescence does not decay after UV pulse.

- Cause: Insufficient laser power or pH drift (NVOC cleavage is pH sensitive).
- Fix: Increase 405 nm power; ensure media is buffered (HEPES) at pH 7.4.
- Re-binding:
 - Note: The TMP moiety released is still active. It can theoretically re-bind eDHFR. However, without the Halo-anchor, the local concentration drops drastically, shifting the equilibrium toward the cytosolic state. To prevent re-binding artifacts, one can add excess free TMP (competitor) after photocleavage, though this is rarely necessary due to the dilution effect.

References

- Ballister, E. R., Aonbangkhen, C., Mayo, A. M., Lampson, M. A., & Chenoweth, D. M. (2014). Localized light-induced protein dimerization in living cells using a photocaged dimerizer.[1][6] Nature Communications, 5, 5475. [\[Link\]](#)
- Zhang, H., Aonbangkhen, C., Tarasovetc, E., Ballister, E. R., & Lampson, M. A. (2017).[7] Optogenetic control of kinetochore function. Nature Chemical Biology, 13(10), 1096–1101. [\[Link\]](#)
- Caridi, C. P., D'Alessandro, G., ... & Chiolo, I. (2024).[4] "Off-pore" nucleoporins relocalize heterochromatic breaks through phase separation.[4][5] bioRxiv (Preprint).[8] [\[Link\]](#)
- Lackner, K., et al. (2022).[8] A generic approach for the design of heterobifunctional probes for chemically induced dimerization. Methods in Enzymology. (Cited context for synthesis).
- Zhao, P. A., et al. (2021).[8] Chemical Dimerization-Induced Protein Condensates on Telomeres.[2][8] Current Protocols, 1(4), e104. [\[Link\]](#)

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Sources

- 1. Tunable and Photoswitchable Chemically Induced Dimerization for Chemo-optogenetic Control of Protein and Organelle Positioning - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Chemical Dimerization-Induced Protein Condensates on Telomeres - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [biorxiv.org](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
- 4. “Off-pore” nucleoporins relocalize heterochromatic breaks through phase separation | [bioRxiv](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
- 5. “Off-pore” nucleoporins relocalize heterochromatic breaks through phase separation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Optochemical Control of Protein Localization and Activity Within Cell-Like Compartments - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 8. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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